

click chemistry applications of 3-azido-3-deoxy-diacetone-D-glucose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diacetone-D-glucose*

Cat. No.: *B7782896*

[Get Quote](#)

An in-depth guide to the click chemistry applications of 3-azido-3-deoxy-**diacetone-D-glucose**, designed for researchers and drug development professionals. This document provides detailed protocols, quantitative data summaries, and workflow visualizations to facilitate the use of this versatile chemical building block.

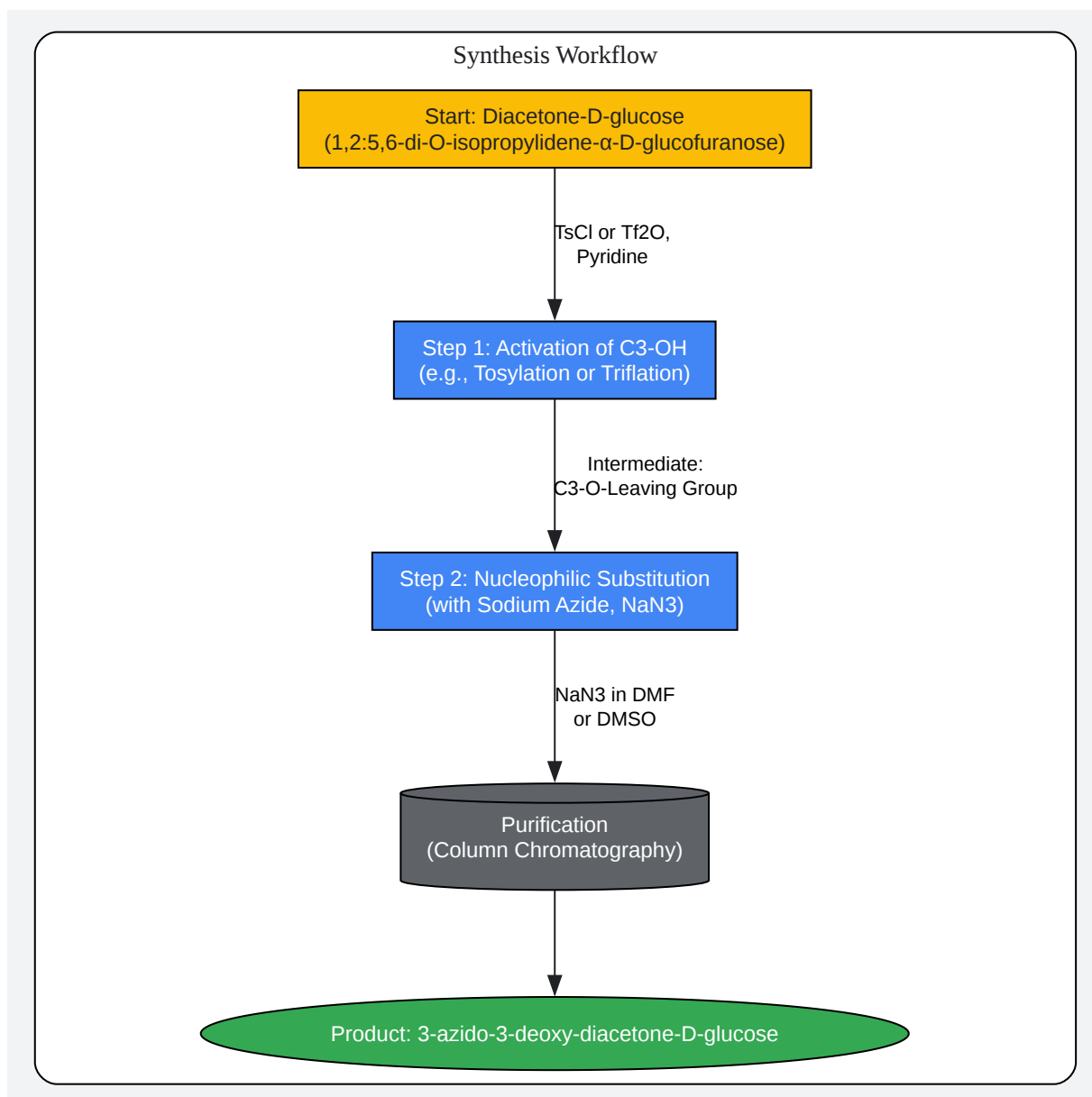
Introduction

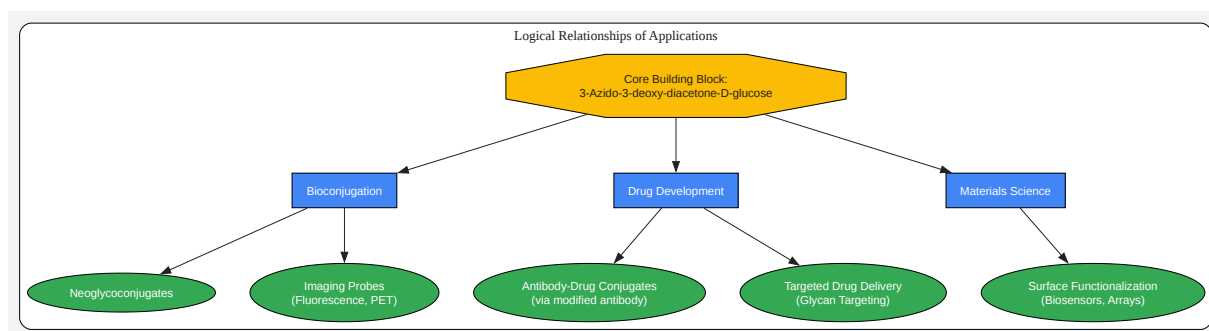
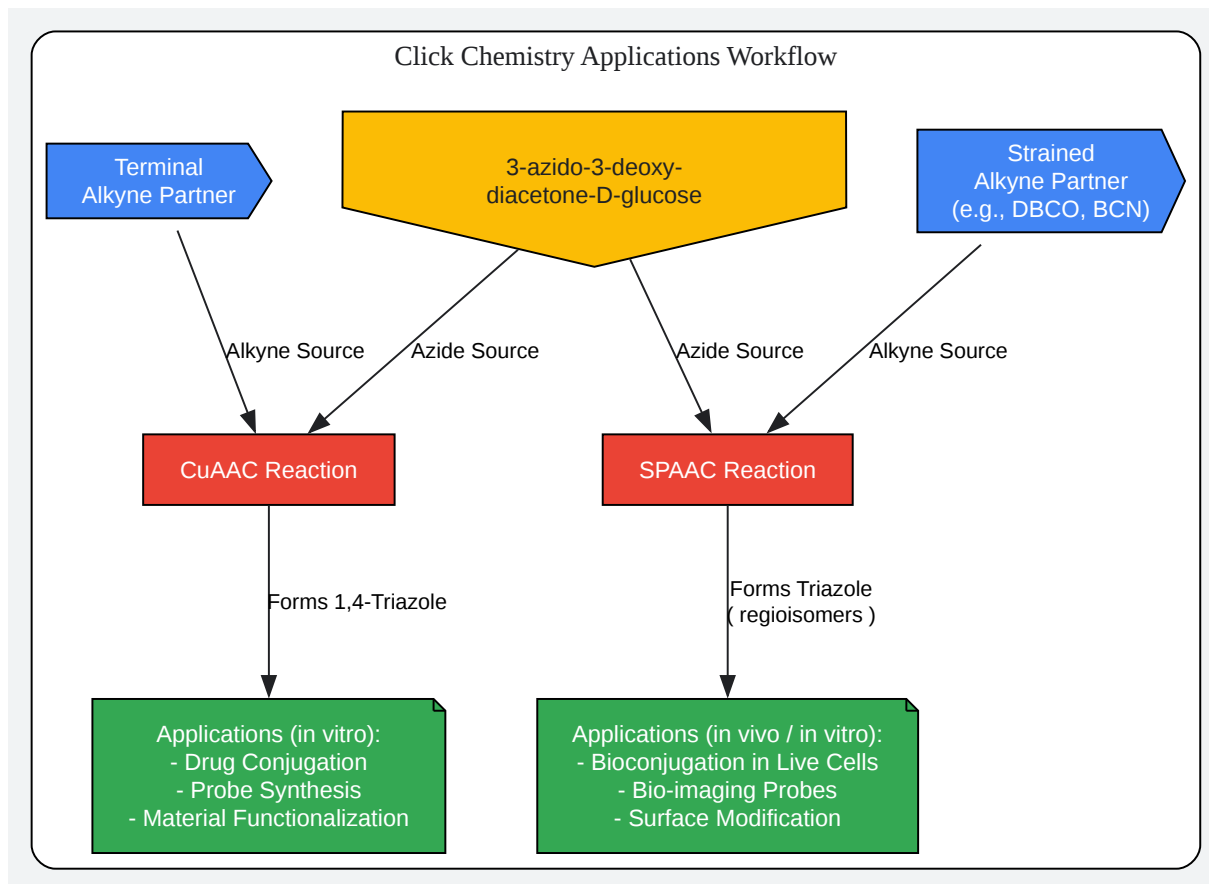
3-azido-3-deoxy-1,2:5,6-di-O-isopropylidene- α -D-glucofuranose, a derivative of D-glucose, is a valuable precursor for glycobiology and medicinal chemistry.[1][2] Its key feature is the presence of an azide group at the C-3 position, which serves as a chemical handle for "click" reactions. The diacetone protection of the hydroxyl groups at positions 1, 2, 5, and 6 provides stability and solubility in organic solvents, allowing for straightforward chemical modifications.[2][3]

The azide group enables highly efficient and specific conjugation to alkyne-containing molecules via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[4][5] These reactions are central to click chemistry, a concept that emphasizes modularity, high yields, and biocompatibility.[6] This allows for the facile construction of complex glycoconjugates, drug delivery systems, and imaging probes.[7][8]

Synthesis of 3-azido-3-deoxy-diacetone-D-glucose

The target compound is synthesized from the commercially available 1,2:5,6-di-O-isopropylidene- α -D-glucofuranose (**diacetone-D-glucose**). The synthesis involves a two-step process: activation of the C-3 hydroxyl group, followed by nucleophilic substitution with an azide source.[9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. precisepeg.com [precisepeg.com]
- 2. Diacetone-D-glucose | 582-52-5 | MD06795 | Biosynth [biosynth.com]
- 3. Diacetone-D-Glucose|582-52-5--Zhejiang Synose Tech Co., Ltd. [deyerchem.com]
- 4. Applications of Azide-Based Bioorthogonal Click Chemistry in Glycobiology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Click chemistry - Wikipedia [en.wikipedia.org]
- 6. rroeder.nd.edu [rroeder.nd.edu]
- 7. [PDF] Applications of Azide-Based Bioorthogonal Click Chemistry in Glycobiology | Semantic Scholar [semanticscholar.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [click chemistry applications of 3-azido-3-deoxy-diacetone-D-glucose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7782896#click-chemistry-applications-of-3-azido-3-deoxy-diacetone-d-glucose]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com